

An In-depth Technical Guide to 4-(4-Bromophenyl)piperidine-4-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Bromophenyl)piperidine-4-carbonitrile

Cat. No.: B595021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **4-(4-Bromophenyl)piperidine-4-carbonitrile** and its hydrochloride salt. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, synthetic chemistry, and pharmacological studies.

Core Physicochemical Properties

Detailed experimental data for **4-(4-Bromophenyl)piperidine-4-carbonitrile** is not extensively available in public literature. The following table summarizes the available information for its hydrochloride salt and predicted values for the free base. For comparison, data for the parent compound, 4-(4-Bromophenyl)piperidine, is also included.

Property	4-(4-Bromophenyl)piperidine-4-carbonitrile Hydrochloride	4-(4-Bromophenyl)piperidine-4-carbonitrile (Free Base - Predicted)	4-(4-Bromophenyl)piperidine (Parent Compound)
CAS Number	1809152-76-8[1]	Not Available	80980-89-8
Molecular Formula	C ₁₂ H ₁₄ BrClN ₂ [2]	C ₁₂ H ₁₃ BrN ₂	C ₁₁ H ₁₄ BrN
Molecular Weight	301.61 g/mol [2]	265.15 g/mol	240.14 g/mol
Melting Point	Data not available	Data not available	144-146 °C
Boiling Point	Data not available	Data not available	307.6 ± 42.0 °C (Predicted)
Solubility	Data not available	Data not available	Data not available
pKa	Data not available	Data not available	10.14 ± 0.10 (Predicted)
LogP	Data not available	2.1 (Predicted)	Data not available

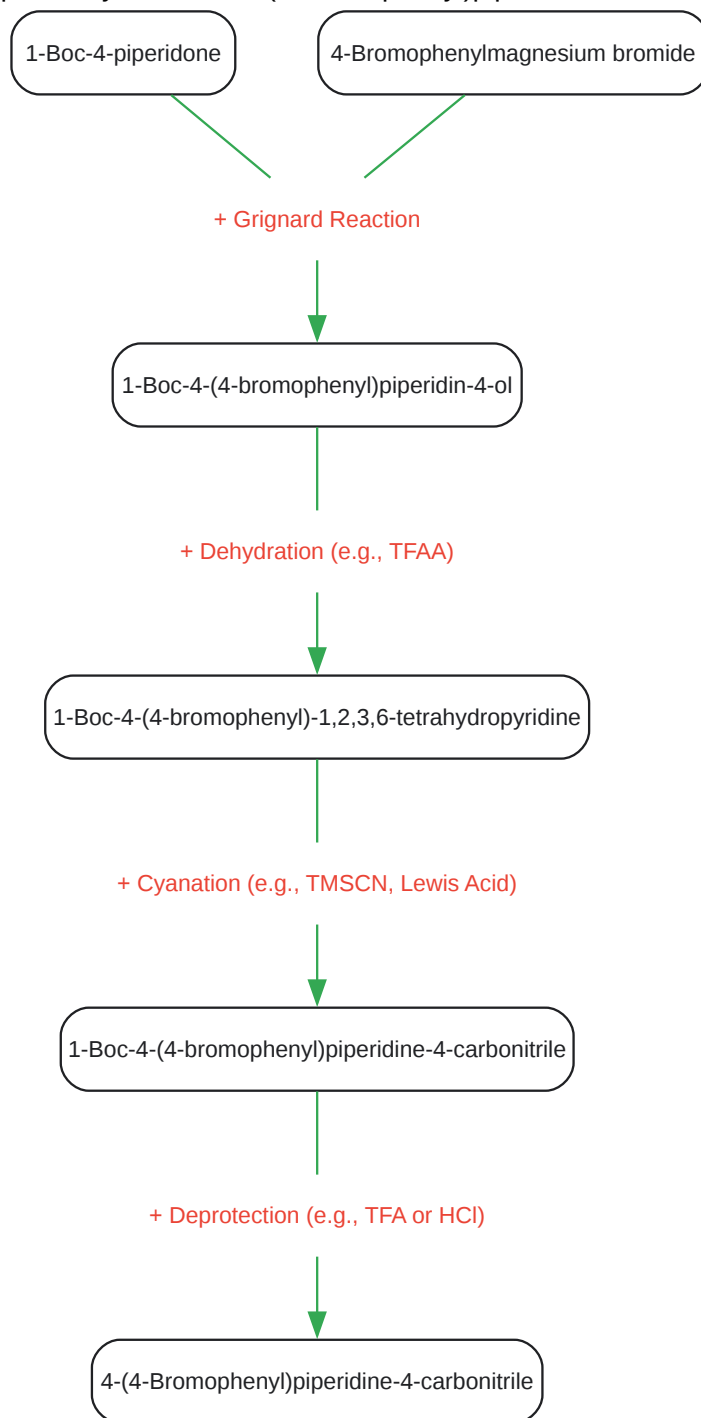
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-(4-Bromophenyl)piperidine-4-carbonitrile** is not readily found in peer-reviewed literature. However, the synthesis of 4-aryl-4-cyanopiperidines is a known transformation in medicinal chemistry. A general approach often involves a Strecker-type reaction or a nucleophilic substitution on a suitable piperidine precursor.

One plausible synthetic route, adapted from general methods for the synthesis of 4-substituted piperidines, is outlined below. This should be considered a theoretical pathway and would require optimization.

Proposed Synthetic Pathway

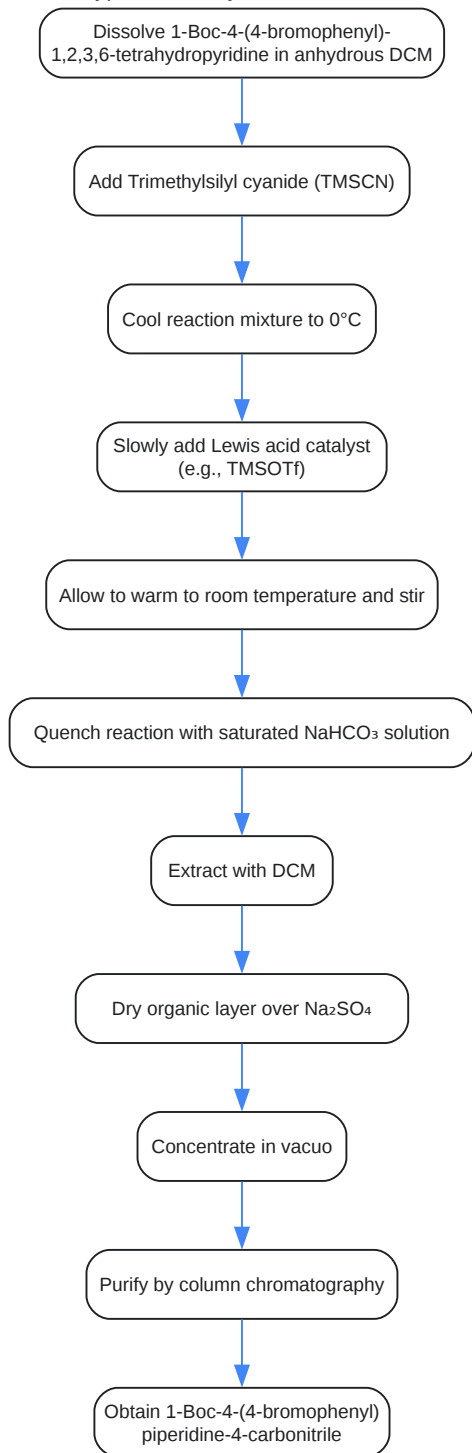
Proposed Synthesis of 4-(4-Bromophenyl)piperidine-4-carbonitrile

[Click to download full resolution via product page](#)Caption: Proposed synthetic route for **4-(4-Bromophenyl)piperidine-4-carbonitrile**.

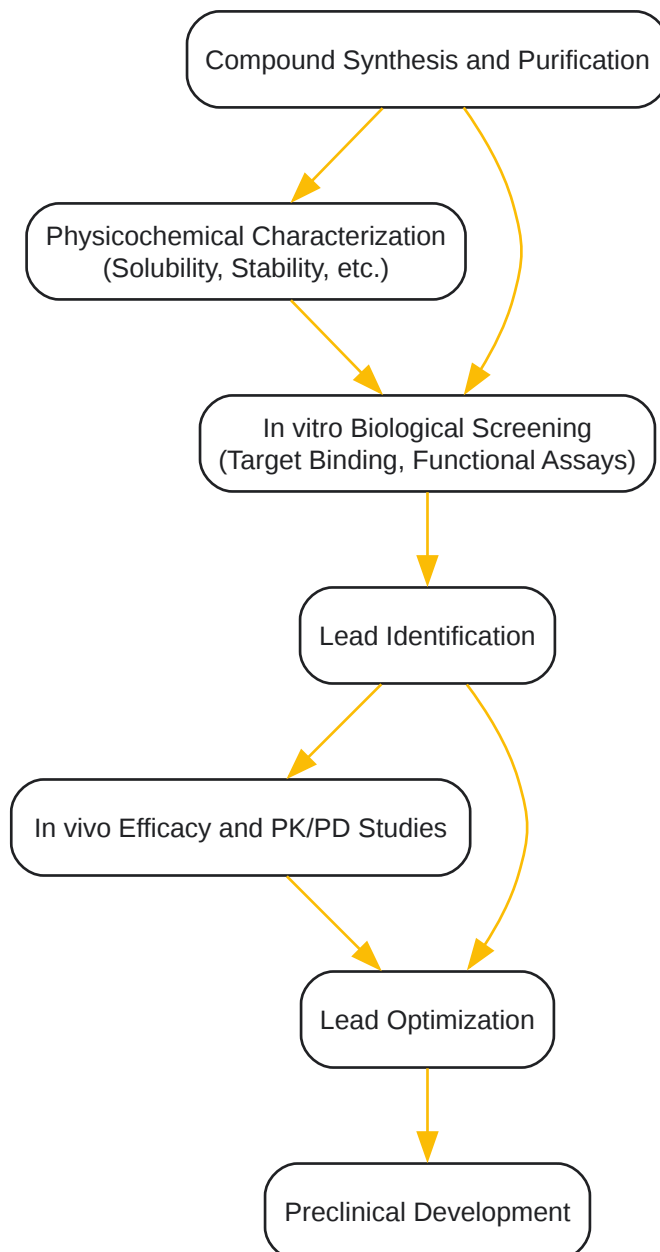
Experimental Workflow for a Key Synthetic Step (Hypothetical)

The following is a hypothetical, generalized protocol for the cyanation of a tetrahydropyridine intermediate, which would be a crucial step in the proposed synthesis.

Hypothetical Cyanation Protocol



Drug Discovery and Development Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyanopyridinone- and Cyanopyridine-Based Cancer Cell Pim-1 Inhibitors: Design, Synthesis, Radiolabeling, Biodistribution, and Molecular Modeling Simulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ijppr.humanjournals.com [ijppr.humanjournals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(4-Bromophenyl)piperidine-4-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b595021#physicochemical-properties-of-4-4-bromophenyl-piperidine-4-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com